

An In-depth Technical Guide to C.I. 12485: Chemical Structure and Synthesis

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Compound of Interest

Compound Name: *Pigment Red 146*

Cat. No.: *B035983*

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Introduction

C.I. 12485, commercially known as **Pigment Red 146**, is a synthetic organic pigment belonging to the monoazo class of compounds. It is characterized by its bright, bluish-red hue and is utilized in a variety of applications, including printing inks, coatings, and plastics. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and a detailed methodology for its synthesis.

Chemical Structure and Properties

C.I. 12485 is a complex organic molecule with the chemical formula $C_{33}H_{27}ClN_4O_6$.^[1] Its structure is based on a naphthalene ring system coupled with a substituted phenylazo group. The presence of various functional groups, including chloro, methoxy, and amide moieties, contributes to its color and fastness properties.

Physicochemical Data

A summary of the key quantitative properties of C.I. 12485 is presented in the table below for easy reference and comparison.

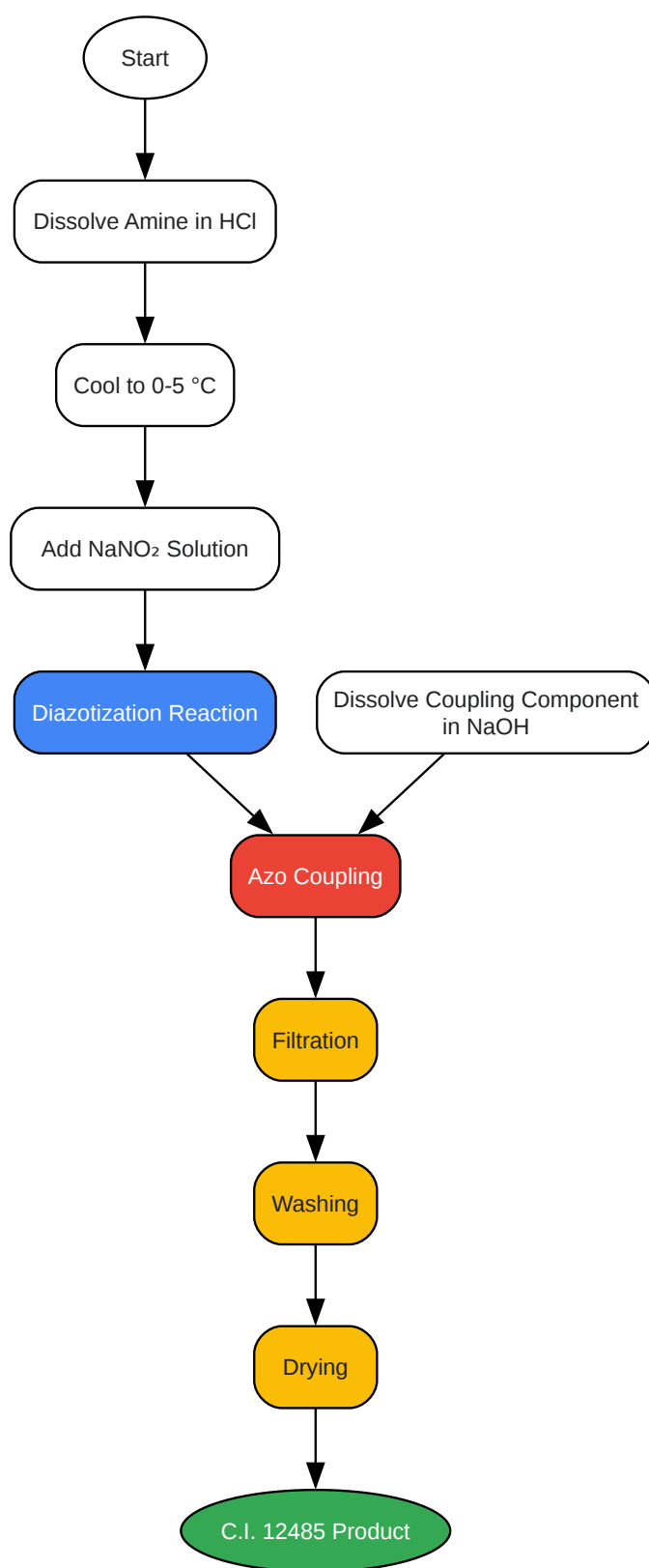
| Property | Value | References |
|-------------------------------|---|------------|
| C.I. Name | Pigment Red 146 | [1][2] |
| C.I. Number | 12485 | [1][2] |
| CAS Number | 5280-68-2 | [1][3] |
| Molecular Formula | C ₃₃ H ₂₇ ClN ₄ O ₆ | [1] |
| Molecular Weight | 611.04 g/mol | [1] |
| Appearance | Red powder | [4] |
| Shade | Bluish Red | [1][4] |
| Density | 1.30 - 1.50 g/cm ³ | [1] |
| Oil Absorption | 40 - 50 g/100g | [3][4] |
| Heat Stability | 180 °C | [1][3] |
| Light Fastness (1-8 scale) | 5 - 6 | [1][5] |
| Water Resistance (1-5 scale) | 5 | [1] |
| Acid Resistance (1-5 scale) | 4 | [1] |
| Alkali Resistance (1-5 scale) | 4 | [1] |

Synthesis of C.I. 12485

The synthesis of C.I. 12485 is a two-stage process involving:

- Diazotization of an aromatic amine, N-(3-amino-4-methoxyphenyl)benzamide.
- Azo coupling of the resulting diazonium salt with a coupling component, N-(4-chloro-2,5-dimethoxyphenyl)-3-hydroxy-2-naphthamide.

The overall synthetic route is depicted in the diagram below.



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- To cite this document: BenchChem. [An In-depth Technical Guide to C.I. 12485: Chemical Structure and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b035983#c-i-12485-chemical-structure-and-synthesis]

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